

# Edasalonexent long-term safety monitoring growth parameters

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## Compound Focus: Edasalonexent

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## Edasalonexent Safety & Efficacy Overview

The table below summarizes the key long-term safety and growth parameter data from clinical trials of edasalonexent.

Trial / Parameter	MoveDMD Trial & Open-Label Extension [1]	Phase 3 PolarisDMD Trial (52 weeks) [2]	Phase 1 Study (1 week) [3]
Cumulative Exposure	Up to 150 weeks [1]	52 weeks [2]	7 days [3]
General Tolerability	Well-tolerated [1]	Generally well-tolerated [2]	Well tolerated [3]
Common Adverse Events (AEs)	Gastrointestinal (primarily diarrhea) [1]	Gastrointestinal system (primarily diarrhea) [2]	Gastrointestinal (primarily diarrhea) [3]
Serious Adverse Events	No serious adverse events on treatment [1]	Information not specified in results	No serious adverse events [3]

Trial / Parameter	MoveDMD Trial & Open-Label Extension [1]	Phase 3 PolarisDMD Trial (52 weeks) [2]	Phase 1 Study (1 week) [3]
Growth Parameters	Age-normative growth [1]	Information not specified in results	Not assessed (short-term study) [3]
Bone Health	Preserved bone length and density (mdx mouse model); No negative impact on bone health (patients) [1]	Information not specified in results	Not assessed [3]
Adrenal Function	Normal adrenal function; No evidence of adrenal insufficiency up to 150 weeks [1]	Information not specified in results	Not assessed [3]

## Frequently Asked Questions (FAQs) for Researchers

**Q1: What was the most frequently reported adverse event in clinical trials, and how can it be managed? A1:** The most common adverse events involved the **gastrointestinal (GI) system, primarily diarrhea** [2] [3]. In over 100 cumulative patient-years of exposure, these events were predominantly mild and there were no treatment discontinuations due to capsule burden [1]. Management strategies should focus on supportive care to maintain hydration. The tolerability profile was notably distinct from the adverse effects typically associated with high-dose steroids [1].

**Q2: What long-term data is available on growth parameters for patients taking edasalonexent? A2:** Long-term data from the MoveDMD trial and its open-label extension indicated that **edasalonexent** was associated with **age-normative growth** in boys with DMD. Furthermore, the treatment demonstrated **no negative impact on bone health**, and preclinical data from an mdx mouse model showed that it preserved bone length and density [1].

**Q3: How did edasalonexent affect adrenal function during long-term treatment? A3:** Monitoring of adrenal function revealed **normal adrenal function** for up to 150 weeks of treatment with **edasalonexent**. The drug does not impact the glucocorticoid receptor, and there was **no evidence of adrenal insufficiency**. No clinically significant changes in cortisol or ACTH levels were reported [1].

## Troubleshooting Common Research Scenarios

**Scenario: You are analyzing functional endpoints from a DMD trial and need to interpret age-subgroup findings.**

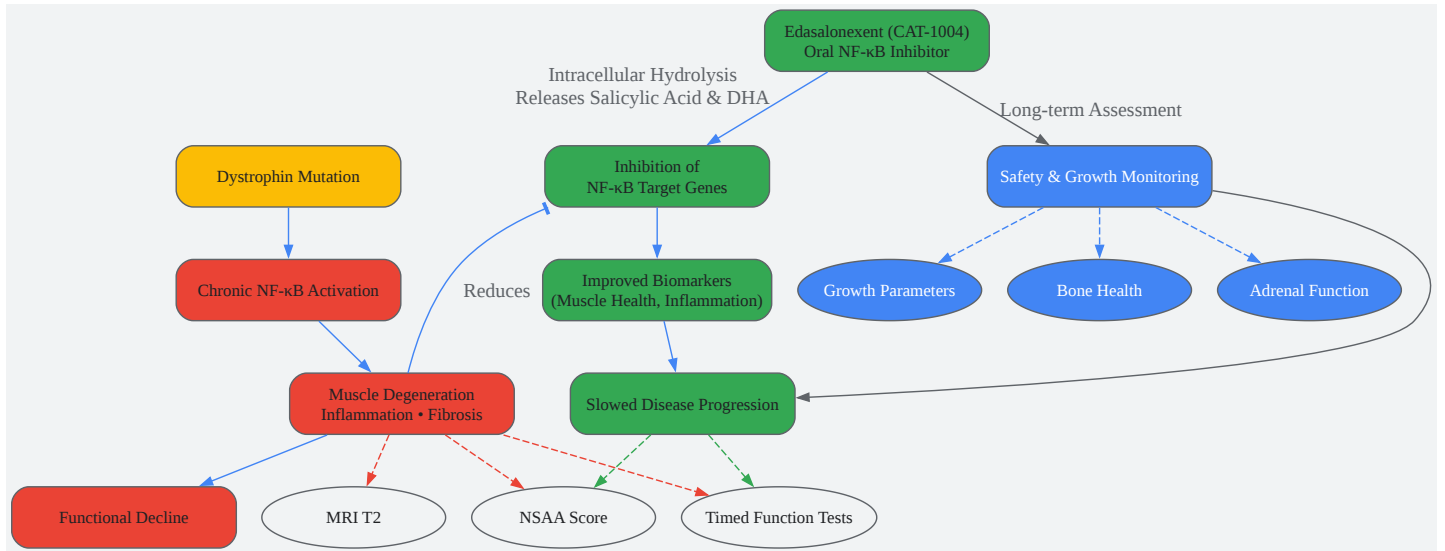
- **Guidance:** The Phase 3 PolarisDMD trial highlighted the importance of pre-specified age-subgroup analyses. While the primary and secondary functional endpoints (NSAA, TFTs) did not show statistical significance for the entire cohort (ages 4-7), a subgroup analysis suggested that **younger patients ( $\leq 6.0$  years) showed more robust and statistically significant differences** compared to placebo for some assessments [2]. When interpreting trial data, always consider the potential influence of age as a critical biological variable on the outcome.

**Scenario: You are designing a long-term extension study and need to justify the safety profile of a drug for continued administration.**

- **Guidance:** The **edasalonexent** program provides a template for this justification. Key points to reference include:
  - The **manageable safety profile** over the treatment period (e.g., 52 weeks in Phase 3) [2].
  - The absence of **serious adverse events** linked to the study drug in long-term exposure [1] [3].
  - Specific data on **preserved organ system function**, such as normal adrenal activity and age-normative growth patterns, which are particularly relevant for pediatric populations [1].
  - High patient retention rates in extension studies (e.g., 93% of boys completing Phase 3 chose to enter the open-label extension), which indirectly supports tolerability [4].

## Experimental Pathway & Workflow Diagram

The following diagram illustrates the hypothesized mechanism of action of **edasalonexent** and the key experimental endpoints used to evaluate its efficacy and safety in clinical trials.



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**Diagram Title: Edasalonexent MoA and Trial Assessment Map**

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## References

1. Catabasis Pharmaceuticals Presents Edasalonexent, a Potential Foundational Therapy for Duchenne Muscular Dystrophy | Astria Therapeutics [ir.astriatx.com]

2. Results of the PolarisDMD Trial [pmc.ncbi.nlm.nih.gov]
3. Phase 1 Study of Edasalonexent (CAT-1004), an Oral NF- $\kappa$ B ... [pmc.ncbi.nlm.nih.gov]
4. Phase 3 Trial Failure Prompts Catabasis to Stop Edasalonexent Development [muscular dystrophy news.com]

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